

A Comparative Guide to Dentin Remineralization: Oligopeptide P11-4 vs. Bioactive Glass

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Compound of Interest

Compound Name: Oligopeptide P11-4

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An objective comparison of two leading biomimetic materials in regenerative dentistry, **Oligopeptide P11-4** and bioactive glass, for the remineralization of demineralized dentin. This guide synthesizes experimental data on their mechanisms of action, remineralization efficacy, and the protocols used for their evaluation.

Introduction

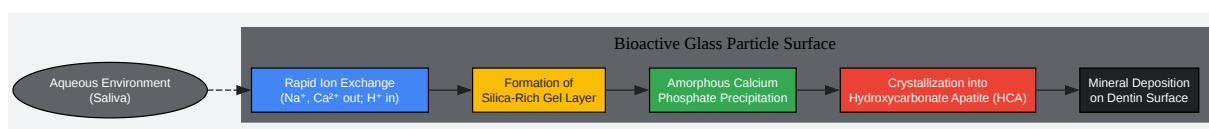
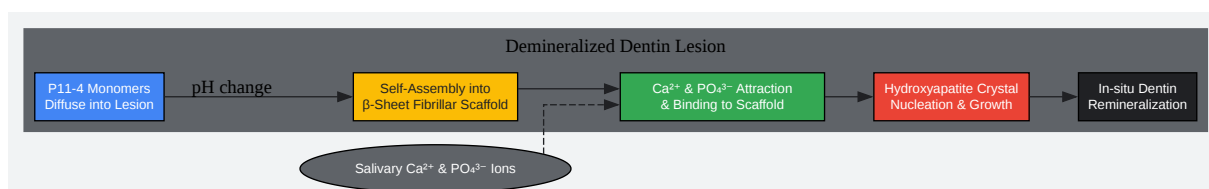
Dentin remineralization is a cornerstone of minimally invasive dentistry, aiming to restore the mineral content of carious lesions and manage dentin hypersensitivity. The ideal biomaterial for this purpose should not only promote mineral deposition but also mimic the natural process of tissue regeneration. **Oligopeptide P11-4** (a self-assembling peptide) and bioactive glass have emerged as promising agents, each with a distinct mechanism for inducing hydroxyapatite formation, the primary mineral component of dentin.^{[1][2]} This guide provides a detailed, data-driven comparison of their performance for researchers, scientists, and drug development professionals.

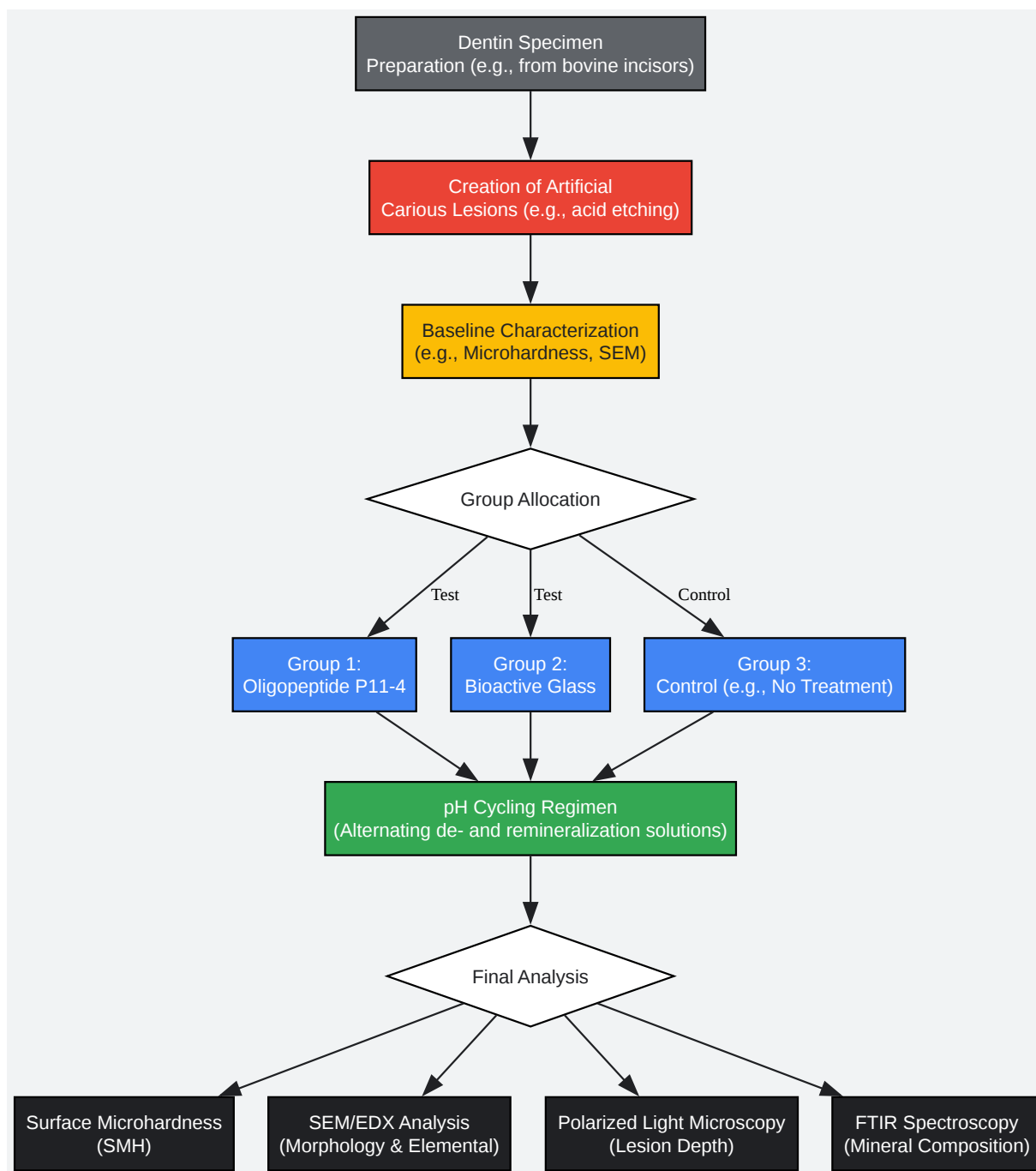
Mechanism of Action

Oligopeptide P11-4: Biomimetic Scaffolding

Oligopeptide P11-4 is a rationally designed biomimetic peptide that undergoes hierarchical self-assembly in response to specific environmental triggers, such as changes in pH within a carious lesion.^[3] Upon application, the monomeric peptides diffuse into the subsurface of the

demineralized dentin. There, they self-assemble into a three-dimensional scaffold that mimics the extracellular matrix of developing enamel and dentin.[3][4] This organized, negatively charged matrix acts as a template for the nucleation of new hydroxyapatite crystals by attracting calcium and phosphate ions from saliva.[5][6] This process facilitates guided tissue regeneration, leading to de novo crystal formation within the lesion body.[4][7]





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